Technical Whitepaper: Strategic Utilization of 2-Bromo-6-methylnicotinamide

Author: BenchChem Technical Support Team. **Date**: May 2026

Compound of Interest

Compound Name:	*2-Bromo-6-methylnicotinamide*
Cat. No.:	*B13664547*

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The Orthogonal Pyridine Scaffold for Next-Generation Kinase Inhibitors

Executive Summary & Structural Logic

In the landscape of heterocyclic building blocks, **2-Bromo-6-methylnicotinamide** represents a "privileged scaffold"—a molecular framework capable of providing ligands for diverse biological targets. Its value lies in its orthogonal reactivity profile, allowing sequential, chemoselective functionalization at three distinct sites:

- C2-Bromine: A highly activated electrophile for Pd-catalyzed cross-couplings (

  activated by the ring nitrogen).
- C3-Amide: A robust hydrogen-bond donor/acceptor for binding affinity, or a synthetic handle for dehydration (to nitrile) or rearrangement (to amine).
- C6-Methyl: A steric anchor that modulates solubility and metabolic stability, or a site for late-stage benzylic oxidation.

Physicochemical Profile

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Property	Value / Description	Significance
CAS Number	65173-49-3	Unique Identifier
Formula		--
Mol.[1][2][3][4][5][6][7][8][9] Weight	215.05 g/mol	Fragment-based drug discovery (FBDD) compliant
LogP (Calc)	~0.65	Ideal for maintaining water solubility in early hits
H-Bond Don/Acc	2 / 3	Critical for ATP-hinge binding in kinases
Physical State	White to off-white solid	Stable solid handling

Synthesis & Manufacturing Routes

Reliable access to high-purity material is the bottleneck of any SAR campaign. The industrial synthesis typically avoids direct bromination of 6-methylnicotinamide due to poor regioselectivity. The preferred route proceeds via the nitrile intermediate.

The "Nitrile Hydrolysis" Pathway (Recommended)

This route ensures the C2-position is halogenated before the amide is formed, preventing over-bromination or hydrolysis side reactions.

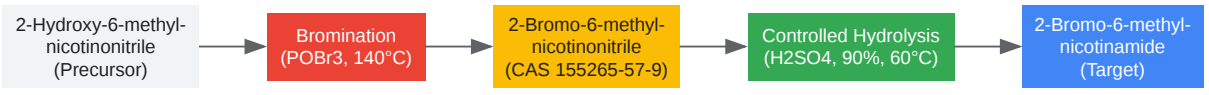

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Figure 1: Industrial synthesis logic prioritizing regiochemical purity.

Critical Process Parameter (CPP): In Step 2, temperature control is vital. Exceeding 70°C in strong acid can hydrolyze the amide further to the carboxylic acid (2-bromo-6-methylnicotinic acid), drastically reducing yield.

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Chemoselectivity & Reactivity Guide

The utility of this building block is defined by the electronic disparity between the C2 and C6 positions.

The C2-Activation Principle

The pyridine nitrogen exerts a strong inductive effect (-I) and mesomeric effect (-M) on the C2 position. This makes the C-Br bond significantly more labile to oxidative addition by Palladium(0) than a phenyl bromide.

- Reactivity Order: C2-I > C2-Br > C2-Cl >> C3-Br.
- Implication: Suzuki or Buchwald-Hartwig couplings can be performed at C2 without affecting the amide or the methyl group, provided the catalyst system is chosen to resist coordination by the amide nitrogen.

Divergent Transformation Map

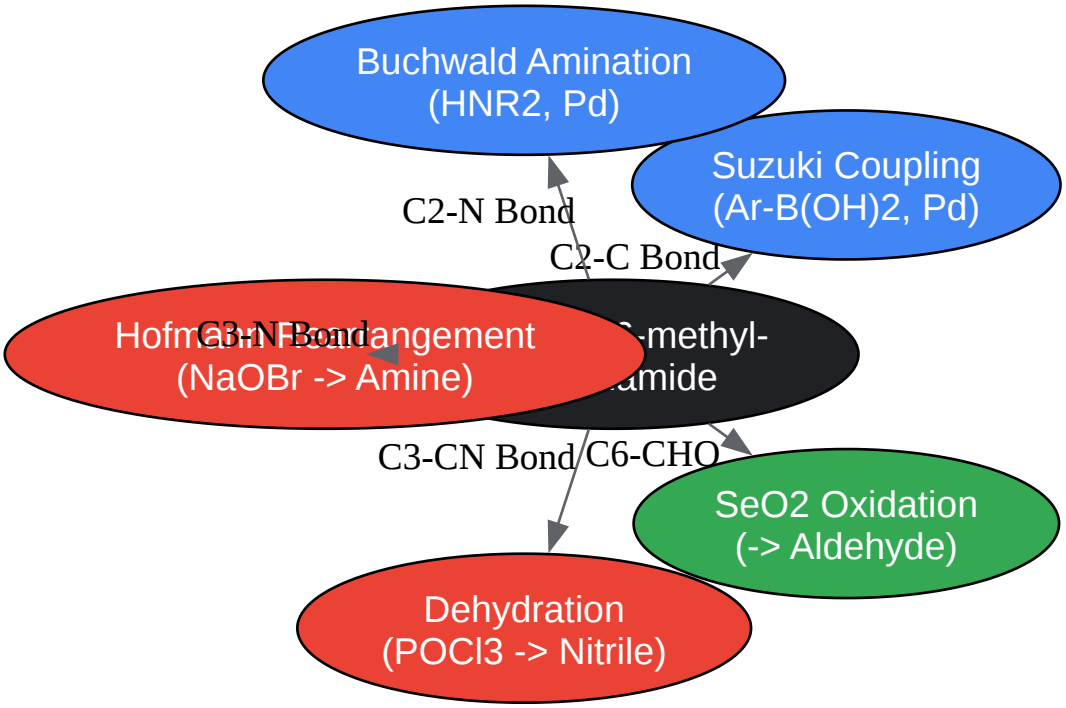

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Figure 2: The divergent reactivity profile allowing orthogonal functionalization.

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Application Case Study: p38 MAP Kinase Inhibitors

The 2-aminopyridine moiety is a classic pharmacophore for kinase hinge binding. **2-Bromo-6-methylnicotinamide** serves as a direct precursor to this motif.

Mechanism of Action:

- Coupling: The C2-Br is coupled with an aryl boronic acid (Tail region).
- Rearrangement: The C3-amide is converted to an amine via Hofmann rearrangement.
- Result: A 2-aryl-3-amino-6-methylpyridine core is formed, which mimics the adenine ring of ATP, forming bidentate hydrogen bonds with the kinase hinge region (Glu71/Met109 in p38

).

Experimental Protocols

Standardized procedures for reproducible results.

Protocol A: Optimized Suzuki-Miyaura Coupling

Objective: Coupling **2-bromo-6-methylnicotinamide** with Phenylboronic acid.

Reagents:

- Substrate: 1.0 equiv (215 mg, 1.0 mmol)
- Phenylboronic acid: 1.2 equiv
- Catalyst:

  (5 mol%) - Chosen for resistance to N-coordination.
- Base:

  (2.0 M aq, 3.0 equiv)
- Solvent: 1,4-Dioxane (degassed)

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Procedure:

- Setup: Charge a microwave vial or Schlenk tube with the substrate, boronic acid, and Pd catalyst.
- Inertion: Evacuate and backfill with Argon (3 cycles).
- Solvation: Add degassed Dioxane (5 mL) and aqueous

  .
- Reaction: Heat to 90°C for 4–6 hours. Note: Microwave irradiation at 110°C for 30 mins is a viable alternative.
- Workup: Dilute with EtOAc, wash with brine, dry over

  .
- Purification: Flash chromatography (Hexane/EtOAc gradient). The amide group makes the product polar; expect elution at 50-80% EtOAc.

Protocol B: Hofmann Rearrangement (Amide to Amine)

Objective: Converting the C3-amide to a C3-amine (3-amino-2-bromo-6-methylpyridine).

Reagents:

- Substrate: 1.0 equiv
- Reagent: Iodobenzene diacetate (PIDA) (1.1 equiv)
- Solvent: Ethyl Acetate / Acetonitrile (1:1)
- Temperature: RT to 50°C

Procedure:

- Dissolve substrate in solvent mixture.

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- Add PIDA portion-wise at room temperature.
- Stir for 2 hours (formation of isocyanate intermediate).
- Add aqueous HCl (1M) to hydrolyze the isocyanate to the amine.
- Neutralize with

  and extract.[5]

References

- Synthesis of 2-Bromopyridines:J. Org. Chem. 2022, 87, 6638-6656.
- Suzuki Coupling of 2-Halo-pyridines:BenchChem Application Note: Reactivity of 2-Bromo-6-methylisonicotinic acid. (Accessed Oct 2023).
- Kinase Inhibitor Scaffolds:J. Med. Chem. 2015, 58, 12, 4855–4870. "Discovery of Pyridine-Based p38 MAP Kinase Inhibitors."
- Hofmann Rearrangement Protocols:Organic Syntheses, Coll. Vol. 10, p.562 (2004).
- Physical Data Source: PubChem Compound Summary for CID 155265-57-9 (Nitrile Precursor) and derivatives.

Disclaimer: This guide is for research purposes only. All synthesis should be conducted in a fume hood with appropriate PPE, as pyridine derivatives can be toxic and irritating.

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Sources

- 1. 155265-57-9|2-Bromo-6-methylnicotinonitrile|BLD Pharm [bldpharm.com]
- 2. researchgate.net [researchgate.net]
- 3. Synthesis, Optimization, and Structure–Activity Relationships of Nicotinamide Phosphoribosyltransferase (NAMPT) Positive Allosteric Modulators (N-PAMs) - PMC

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[pmc.ncbi.nlm.nih.gov]

- 4. 3,13-Octadecadien-1-ol acetate, (3Z,13Z)- | C20H36O2 | CID 5363260 - PubChem [pubchem.ncbi.nlm.nih.gov]
- 5. pdf.benchchem.com [pdf.benchchem.com]
- 6. pdf.benchchem.com [pdf.benchchem.com]
- 7. Propylene Carbonate | C4H6O3 | CID 7924 - PubChem [pubchem.ncbi.nlm.nih.gov]
- 8. CN115433122A - Preparation method of 6-fluoronicotinic acid - Google Patents [patents.google.com]
- 9. southwest.tn.edu [southwest.tn.edu]
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